

Isopropylcyclobutane IUPAC name and synonyms

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Compound of Interest

Compound Name: *Isopropylcyclobutane*

Cat. No.: *B031417*

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An In-depth Technical Guide to **Isopropylcyclobutane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopropylcyclobutane, a cycloalkane hydrocarbon, is a molecule of interest in various fields of chemical research. Its strained four-membered ring and isopropyl substitution give it unique physical and chemical properties. This document provides a comprehensive overview of its nomenclature, physicochemical properties, and a representative synthetic protocol.

Furthermore, it details an experimental workflow for its detection, which is particularly relevant in the context of food science where it serves as a specific marker for irradiation.

IUPAC Nomenclature and Synonyms

The systematic name for **isopropylcyclobutane**, according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is (1-methylethyl)cyclobutane.^{[1][2]} It is also commonly referred to by several synonyms.

Table 1: IUPAC Name and Synonyms for **Isopropylcyclobutane**

Type	Name
IUPAC Name	(1-methylethyl)cyclobutane
Common Name	Isopropylcyclobutane
Synonym	propan-2-ylcyclobutane[1]
Synonym	Cyclobutane, isopropyl-[1][2]
CAS Registry Number	872-56-0[1][2]

Physicochemical Properties

The properties of **isopropylcyclobutane** are summarized in the table below. These data are compiled from various chemical databases and literature sources.

Table 2: Physicochemical Data for **Isopropylcyclobutane**

Property	Value	Units	Source(s)
Molecular Formula	C ₇ H ₁₄	-	[1][2]
Molecular Weight	98.19	g/mol	[1]
Boiling Point	92.6 - 93.0	°C	[2]
Melting Point	-106.43	°C	[2]
Density	0.746	g/mL (at 20°C)	[1][2]
Refractive Index	1.411	(at 20°C)	
InChI	InChI=1S/C7H14/c1-6(2)7-4-3-5-7/h6-7H,3-5H2,1-2H3	-	
InChIKey	RFHQRRJFJJCQDJ-UHFFFAOYSA-N	-	[1][2]
SMILES	CC(C)C1CCC1	-	[1]

Experimental Protocols

Synthesis of Isopropylcyclobutane

A representative method for the synthesis of monoalkylcyclobutanes, including **isopropylcyclobutane**, was developed by Derfer, Greenlee, and Boord.^[3] The general strategy involves the reduction of neopentyl-type tribromides. While the full detailed protocol from the original publication requires access to the specific journal article, the key steps of such a synthesis can be outlined.

General Protocol: Reduction of a Neopentyl-Type Tribromide

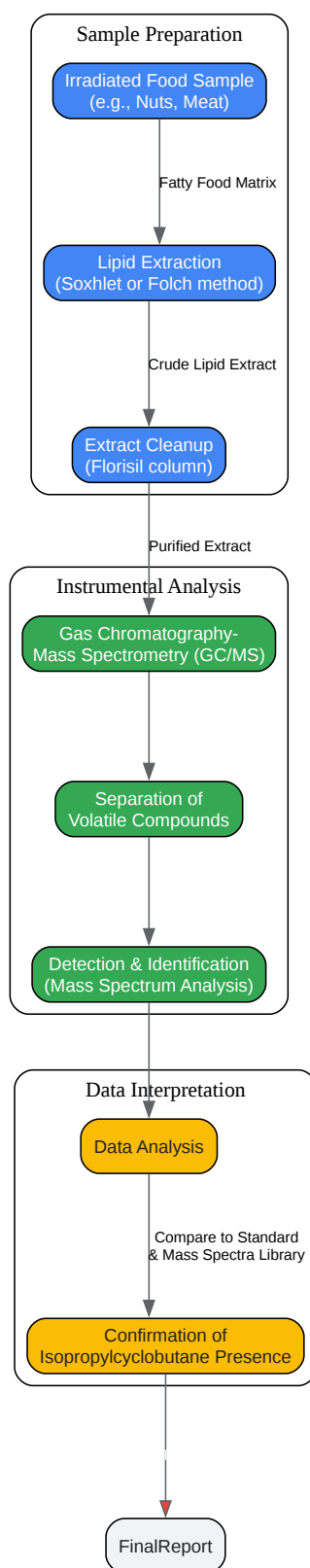
- **Preparation of the Tribromide Precursor:** The synthesis starts with a precursor that can be converted into a 1,1-bis(bromomethyl)cyclopropane derivative, which then rearranges to a cyclobutane structure. For **isopropylcyclobutane**, a suitable starting material would be derived from isovaleric acid or a related compound.
- **Formation of the Cyclobutane Ring:** The key step involves the reductive cyclization of the neopentyl-type tribromide. This is typically achieved using a reducing agent like zinc dust or magnesium in a suitable solvent. The reaction forms the four-membered ring.
- **Work-up and Purification:** The reaction mixture is quenched, typically with an acidic or basic wash to remove unreacted reagents and inorganic salts. The organic layer is separated, dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), and the solvent is removed by rotary evaporation.
- **Final Purification:** The crude product is purified by fractional distillation under atmospheric or reduced pressure to yield pure **isopropylcyclobutane**.

Note: This is a generalized description based on the cited synthesis strategy. For precise quantities, reaction conditions, and safety precautions, consulting the original publication by Derfer, J.M., Greenlee, K.W., & Boord, C.E. (1949) in the Journal of the American Chemical Society is mandatory.

Logical and Experimental Workflows

Detection of Isopropylcyclobutane as an Irradiation Marker

Isopropylcyclobutane is a specific radiolytic product formed from the cleavage of fatty acids in lipid-containing foods upon exposure to ionizing radiation. Its detection is a reliable method for identifying irradiated foodstuffs. The general workflow for its analysis is depicted below.



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Caption: Workflow for the detection of **isopropylcyclobutane** in irradiated foods.

This workflow illustrates the process from sample preparation, involving lipid extraction and cleanup, through to instrumental analysis by GC/MS, and final data interpretation to confirm the presence of the marker compound, thereby verifying if the food has been irradiated.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. pubs.acs.org [pubs.acs.org]
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